

A Comparative Meta-Analysis of Prosidol (Trimeperidine) in Clinical Pain Management

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Compound of Interest

Compound Name: *Prosidol*
CAS No.: *164231-04-3*
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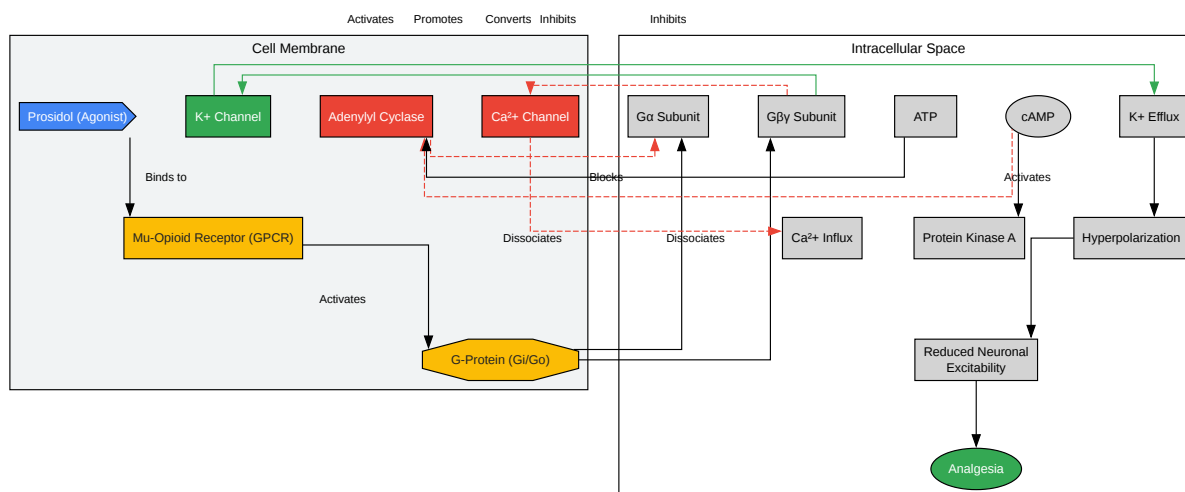
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of **Prosidol** (trimeperidine), a synthetic opioid analgesic, for the management of moderate to severe pain. Due to a scarcity of direct meta-analyses on **Prosidol**, this document synthesizes data from available clinical studies and compares its profile with other commonly used analgesics. **Prosidol**, also known as Promedol, was developed in the USSR in the early 1950s and is an analogue of prodine.^[1] It is primarily used in Russia and some other countries for managing various types of pain, including postoperative, trauma-related, and cancer pain.^[2]

Mechanism of Action: Mu-Opioid Receptor Agonism

Similar to other opioid analgesics, **Prosidol**'s primary mechanism of action is through its agonistic activity on opioid receptors in the central nervous system (CNS).^{[2][3]} It predominantly binds to mu (μ)-opioid receptors, which are G-protein-coupled receptors (GPCRs).^{[3][4]} The activation of these receptors initiates a signaling cascade that ultimately leads to analgesia.^{[5][6][7]} This process involves the inhibition of adenylyl cyclase, a reduction in the intracellular concentration of cyclic adenosine monophosphate (cAMP), and the

modulation of ion channels.[6] Specifically, it inhibits voltage-gated calcium channels and activates potassium channels, leading to hyperpolarization and reduced neuronal excitability.[6] This cascade suppresses the release of nociceptive neurotransmitters, such as substance P, thereby dampening the transmission and perception of pain signals.[3]



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Fig. 1: Simplified Mu-Opioid Receptor Signaling Pathway

Comparative Efficacy of Prosidol and Other Analgesics

While a direct meta-analysis is not available, individual studies and reviews allow for a qualitative and quantitative comparison of **Prosidol** (trimeperidine) with other analgesics. Trimeperidine is reported to be approximately half as potent as morphine.^{[1][8]}

Table 1: Summary of Comparative Analgesic Efficacy

Analgesic	Dosage	Condition	Efficacy Outcome	Comparator(s)	Source
Trimeperidine	Not specified	Moderate to severe pain	Approx. 0.5x potency of morphine	Morphine	[1] [8]
Meperidine	50 mg & 100 mg (IM)	Postoperative dental pain	Less efficacious than Ketorolac (30 mg & 90 mg)	Ketorolac	[9]
Meperidine	50 mg (IV)	Renal colic	More effective than Paracetamol (1000 mg IV); similar to Dexketoprofen (50 mg IV)	Dexketoprofen, Paracetamol	[10]
Meperidine	18 mg (IV PCA)	Post-cesarean pain	Higher incidence of severe pain during movement	Morphine (1.8 mg), Oxymorphone (0.3 mg)	[11]
Ketorolac	30 mg & 90 mg (IM)	Postoperative dental pain	Significantly more efficacious than Meperidine (50 mg & 100 mg)	Meperidine	[9]
Dexketoprofen	50 mg (IV)	Renal colic	Similar efficacy to Meperidine (50 mg IV);	Meperidine, Paracetamol	[10]

superior to
Paracetamol

Safety and Adverse Effect Profile

The side effects associated with **Prosidol** are characteristic of opioid analgesics and include nausea, vomiting, itching, sedation, and respiratory depression, which can be life-threatening. [1][12] Long-term use may lead to tolerance and dependence.[13]

Table 2: Comparison of Adverse Effects

Analgesic	Common Adverse Effects	Incidence in Clinical Trials	Source
Prosidol (Trimeperidine)	Nausea, vomiting, sedation, respiratory depression, drowsiness, constipation	Not specified in available literature	[12] [13]
Meperidine	Sedation, nausea, vomiting, respiratory depression	Adverse events reported in 59% of patients (vs. 17% for Ketorolac) in a dental pain study. [9] More common adverse effects (33.3%) compared to Paracetamol (3.3%) and Dexketoprofen (0%) in a renal colic study. [10]	[9] [10] [14] [15]
Morphine	Sedation, pruritus, nausea, vomiting	Increased sedation and pruritus noted in a post-cesarean PCA study.	[11]
Ketorolac	Nausea	Adverse events in 17% of patients in a dental pain study.	[9]
Dexketoprofen	None reported	No adverse effects reported in a renal colic study.	[10]

Experimental Protocols

Detailed methodologies are crucial for the interpretation of clinical trial data. Below are summaries of protocols from studies comparing analgesics relevant to this guide.

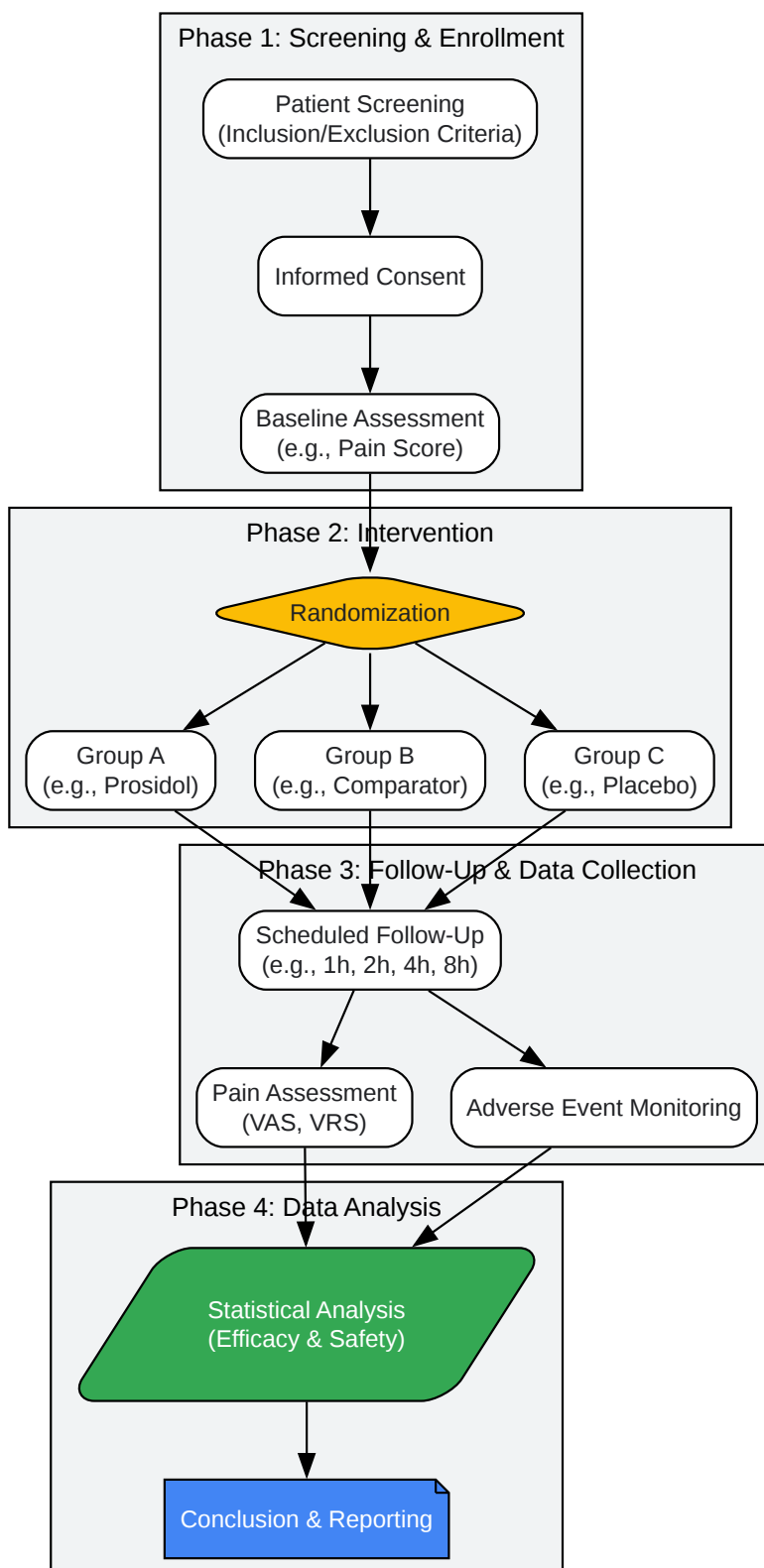
Protocol 1: Analgesic Efficacy in Postoperative Dental Pain

- Study Design: Single-dose, randomized, double-blind, parallel-group study.[\[9\]](#)
- Patient Population: 145 patients experiencing moderate to severe pain after the surgical removal of at least three third molars, including one bony-impacted mandibular molar.[\[9\]](#)
- Interventions: Intramuscular (IM) injection of:
 - Ketorolac tromethamine: 10 mg, 30 mg, or 90 mg
 - Meperidine hydrochloride: 50 mg or 100 mg[\[9\]](#)
- Outcome Measures:
 - Pain intensity and pain relief assessed over an 8-hour period.
 - Summed pain intensity differences (SPID) and total pain relief (TOTPAR) scores.
 - Overall patient rating of the medication.
 - Monitoring of adverse events.[\[9\]](#)

Protocol 2: Analgesic Efficacy in Acute Renal Colic

- Study Design: Double-blind, randomized clinical trial.[\[10\]](#)
- Patient Population: 90 patients (aged 18-65) presenting to the Emergency Department with renal colic.[\[10\]](#)
- Interventions: Intravenous (IV) administration over 15 minutes of:
 - Dexketoprofen trometamol: 50 mg
 - Meperidine: 50 mg
 - Paracetamol: 1000 mg[\[10\]](#)

- Outcome Measures:
 - Pain intensity assessed at 15, 30, and 60 minutes using a 100-mm visual analog scale (VAS) and a 4-point verbal rating scale (VRS).
 - Successful treatment defined as a $\geq 50\%$ reduction in VAS at 30 minutes.
 - Requirement for rescue analgesia (fentanyl) for patients with VAS ≥ 40 mm at 30 minutes.
 - Incidence of adverse effects.[\[10\]](#)



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Fig. 2: Generalized Workflow of an Analgesic Clinical Trial

Conclusion

Prosidol (trimeperidine) is a synthetic opioid analgesic with a mechanism of action centered on mu-opioid receptor agonism, similar to other drugs in its class like morphine and meperidine.[2][3] While it has seen clinical application, particularly in Russia, there is a lack of extensive, high-level evidence such as large-scale, multi-national clinical trials and meta-analyses in widely accessible medical literature.[2][12] The available information suggests an efficacy profile where it is less potent than morphine.[1][8] Its adverse effect profile is consistent with other opioids, highlighting the need for careful patient monitoring for sedation and respiratory depression.[12][13] Compared to some non-steroidal anti-inflammatory drugs (NSAIDs) like ketorolac and dexketoprofen in specific pain models, opioids like meperidine may offer similar or inferior analgesia with a higher incidence of adverse effects.[9][10] Further rigorous, controlled clinical trials are necessary to fully elucidate the comparative efficacy and safety of **Prosidol** in the broader context of modern pain management.

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